

Technical Guide: Physicochemical Properties of 2-Amino-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Amino-4-(trifluoromethyl)pyridine

Cat. No.: B024480

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This technical guide provides an in-depth overview of the melting and boiling points of **2-Amino-4-(trifluoromethyl)pyridine**, a key intermediate in the pharmaceutical and agrochemical industries. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its physical properties and the experimental methods for their determination.

Physical and Chemical Properties

2-Amino-4-(trifluoromethyl)pyridine, with the CAS Number 106447-97-6, is a solid, crystalline compound at room temperature. Its molecular structure, featuring a pyridine ring substituted with an amino and a trifluoromethyl group, imparts unique chemical characteristics that make it a valuable building block in organic synthesis.

Melting and Boiling Points

The melting and boiling points are critical parameters for the identification, purification, and handling of this compound. A review of available data reveals some variability in the reported values, which is likely attributable to differences in sample purity and the analytical methods employed. A summary of these values is presented below.

Property	Reported Value
Melting Point	70-74 °C
69-70 °C	
40-44 °C	
90-94 °C	
Boiling Point	221.3 °C (at 760 mmHg)
204-206 °C	

Experimental Protocols

Accurate determination of the melting and boiling points relies on standardized experimental procedures. This section details a documented synthesis protocol for **2-Amino-4-(trifluoromethyl)pyridine** and the general methodologies for measuring its melting and boiling points.

Synthesis of 2-Amino-4-(trifluoromethyl)pyridine

A reported method for the synthesis of **2-Amino-4-(trifluoromethyl)pyridine** involves the reaction of 2-chloro-4-trifluoromethylpyridine with aqueous ammonia under high temperature and pressure.^[1] The product of this synthesis was found to have a melting point of 69 to 70°C.^[1]

Materials:

- 2-chloro-4-trifluoromethylpyridine (14.5 g)
- 28% aqueous ammonia (108 mL)
- 200-mL autoclave

Procedure:

- Charge the 200-mL autoclave with 14.5 g of 2-chloro-4-trifluoromethylpyridine and 108 mL of 28% aqueous ammonia.^[1]

- Seal the autoclave and heat the mixture to 180°C for 10 hours. The internal pressure will reach approximately 20 atm.[1]
- After the reaction is complete, allow the system to cool to room temperature.[1]
- The resulting crystals are collected, washed with water, and dried.[1]
- The final product is 10.2 g of 2-amino-4-trifluoromethylpyridine.[1]

Standard Method for Melting Point Determination (Capillary Method)

The capillary method is a widely accepted standard for determining the melting point of a crystalline solid.[2][3][4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (thin-walled, sealed at one end)
- Thermometer or digital temperature probe

Procedure:

- Ensure the sample of **2-Amino-4-(trifluoromethyl)pyridine** is dry and finely powdered.[4]
- Pack a small amount of the sample into the sealed end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.[4]
- Heat the block rapidly to a temperature about 10-15°C below the expected melting point.
- Then, decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.

- Record the temperature at which the first signs of melting are observed (the initial melting point) and the temperature at which the entire sample has turned into a clear liquid (the final melting point). This range is the melting point of the sample.

Standard Method for Boiling Point Determination (Thiele Tube Method)

For small quantities of a liquid, the Thiele tube method is a convenient and accurate way to determine the boiling point.[\[5\]](#)

Apparatus:

- Thiele tube
- Heat source (e.g., Bunsen burner)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating fluid

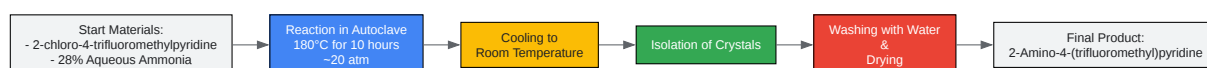
Procedure:

- Fill the Thiele tube with a suitable heating fluid to a level just above the side arm.
- Place a small amount of the **2-Amino-4-(trifluoromethyl)pyridine** sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the sample in the test tube.[\[5\]](#)
- Attach the test tube to the thermometer and place the assembly into the Thiele tube, ensuring the sample is immersed in the heating fluid.[\[5\]](#)
- Gently heat the side arm of the Thiele tube.[\[5\]](#)

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- Continue heating until a continuous and rapid stream of bubbles is observed, then remove the heat.
- As the apparatus cools, the stream of bubbles will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.[5][6]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Amino-4-(trifluoromethyl)pyridine** as described in the experimental protocol.



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Caption: Synthesis workflow for **2-Amino-4-(trifluoromethyl)pyridine**.

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